

# Migration Speed Comparison of Slip Additives

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## Compound Focus: Oleyl palmitamide

CAS No.: 16260-09-6

Cat. No.: S1516762

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The table below summarizes the available comparative information on **oleyl palmitamide** and other common fatty acid amide slip agents.

Additive Name	Amide Type	Migration Speed	Low COF Achievable	Thermal Stability	Common Applications & Notes
Oleyl Palmitamide (OP)	Secondary (S)	Slow / + [1] [2]	Medium / + [1] [2]	Very Good / +++ [1] [2]	Favored for <b>multilayer films</b> [1] [2].
Oleamide (O)	Primary (P)	Fast / +++ [1] [2]	Medium / ++ [1] [2]	Poor / + [1] [2]	-
Erucamide (E)	Primary (P)	Medium / ++ [1] [2]	Very Good / +++ [1] [2]	Medium / ++ [1] [2]	Provides limited antiblock effect [1] [2].
Stearyl Erucamide (SE)	Secondary (S)	Slow / + [1] [2]	Medium / + [1] [2]	Very Good / +++ [1] [2]	Used in <b>multilayer films</b> ; provides an antiblock effect [1] [2].
Ethylene Bis-Oleamide (EBO)	Secondary, Bisamide (S, B)	Slow / + [1] [2]	Medium / + [1] [2]	Very Good / +++ [1] [2]	Used in <b>multilayer films</b> and polar polyolefin copolymers; provides an antiblock effect [1] [2].

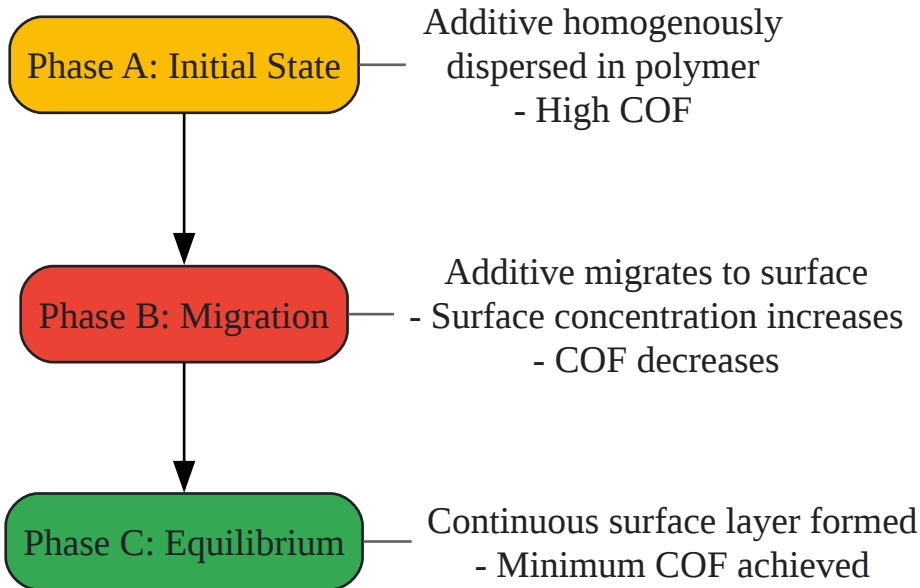
> **Note on Ratings:** The "+" symbols are qualitative rankings from the literature, where "+++" is very good and "+" is poor but established [1] [2]. They are not based on publicly available, specific numerical data.

## Understanding Migration and Experimental Factors

For your research, understanding the principles behind the migration process and how it is tested is crucial.

- **The Migration Principle:** Migrating slip additives work by being partially incompatible with the polymer matrix. During processing in the molten phase, they are dispersed evenly. As the polymer cools and crystallizes, the additive's solubility decreases, forcing it to **migrate to the surface** over time to form a lubricating layer [2]. The following diagram illustrates this process:

### Phases of Migrating Slip Additive Behavior



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- **Key Factors Influencing Migration Speed:** The time it takes for a slip additive to become effective depends on several factors [2]:
  - **Polymer Crystallinity:** Higher crystallinity generally reduces compatibility and can speed up migration.
  - **Additive-Polymer Compatibility:** This is the primary driver. **Oleyl palmitamide**'s structure as a secondary amide with long aliphatic chains makes it less compatible and thus slower to migrate than primary amides like oleamide or erucamide [2].
  - **Additive Concentration:** Must be above its solubility limit in the polymer to initiate migration.

- **Temperature:** Higher temperatures can accelerate the migration process.

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## References

1. Oleamide - an overview | ScienceDirect Topics [sciencedirect.com]
2. Slip Additive - an overview | ScienceDirect Topics [sciencedirect.com]

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